

3-Chloro-2-(1-ethoxyethoxy)propyl acetate physical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-2-(1-ethoxyethoxy)propyl
acetate

CAS No.: 85328-35-4

Cat. No.: B1367400

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of **3-Chloro-2-(1-ethoxyethoxy)propyl acetate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chloro-2-(1-ethoxyethoxy)propyl acetate (CAS No. 85328-35-4) is a halogenated acetal ester of significant interest as a potential intermediate in pharmaceutical and fine chemical synthesis. Its unique combination of a reactive chloropropyl group, a protective ethoxyethoxy moiety, and an acetate functional group makes it a versatile building block. This guide provides a comprehensive overview of its known and predicted physical properties, offering a critical resource for scientists working with this compound. Due to the limited availability of experimentally determined data in public literature, this document synthesizes information from chemical supplier databases, computational predictions, and comparative analysis of analogous structures to provide a robust profile.

Chemical Identity and Structure

A thorough understanding of a molecule's physical and chemical behavior begins with its precise identification and structure.

Nomenclature and Identifiers

- Systematic Name: **3-Chloro-2-(1-ethoxyethoxy)propyl acetate**
- CAS Number: 85328-35-4[1][2]
- Molecular Formula: C₉H₁₇ClO₄[1][2]
- Molecular Weight: 224.68 g/mol [1][2]
- SMILES: CCOC(C)OC(CCI)COC(=O)C[1]

Molecular Structure

The structure of **3-Chloro-2-(1-ethoxyethoxy)propyl acetate** features a central propyl chain. The C1 position is esterified with an acetate group, the C2 hydroxyl group is protected as an ethoxyethyl acetal, and the C3 position is substituted with a chlorine atom. This acetal protecting group is notable for its stability under basic conditions and its lability under mild acidic conditions, a key feature for its utility in multi-step synthesis.

Caption: Chemical structure of **3-Chloro-2-(1-ethoxyethoxy)propyl acetate**.

Physical and Chemical Properties

Direct experimental data for many physical properties of **3-Chloro-2-(1-ethoxyethoxy)propyl acetate** are not widely published. The following table consolidates available information, including computationally predicted values, which are essential for practical handling and reaction planning.

Table 1: Physical and Chemical Properties of **3-Chloro-2-(1-ethoxyethoxy)propyl acetate**

Property	Value	Source/Method
Molecular Weight	224.68 g/mol	[1][2]
Appearance	Not specified (likely a liquid)	Inferred from analogous structures
Purity (Typical)	≥98%	[1]
Topological Polar Surface Area (TPSA)	44.76 Å ²	[1] (Computational)
LogP (Octanol-Water Partition Coefficient)	1.556	[1] (Computational)
Hydrogen Bond Acceptors	4	[1] (Computational)
Hydrogen Bond Donors	0	[1] (Computational)
Rotatable Bonds	7	[1] (Computational)
Storage Conditions	Sealed in dry, 2-8°C	[1]

Interpretation and Significance for Researchers

- **LogP:** The predicted LogP of 1.556 suggests that the compound is moderately lipophilic. This has implications for its solubility, indicating better solubility in organic solvents than in water. For drug development professionals, this value is a key parameter in predicting pharmacokinetic properties (ADME).
- **TPSA:** A TPSA of 44.76 Å² is relatively low, which often correlates with good cell membrane permeability. This is another critical factor in the early stages of drug design.
- **Hydrogen Bonding:** With four hydrogen bond acceptors and no donors, this molecule can interact with protic solvents and biological macromolecules through hydrogen bonding.
- **Rotatable Bonds:** The presence of seven rotatable bonds suggests a high degree of conformational flexibility, which can be important for its interaction with enzyme active sites or receptors.

Predicted Physical Properties and Comparison with Analogs

In the absence of direct experimental data, we can estimate key physical properties by examining structurally similar compounds. This comparative approach provides a practical baseline for experimental design.

Table 2: Comparison of Physical Properties with Analogous Compounds

Compound	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm ³)
Propyl acetate	102.13	102	0.89[3]
3-Chloropropyl acetate	136.58	80-81 @ 30 mmHg	1.111 @ 25°C
Ethoxy Propyl Acetate	146.18	153-160	0.941[4]
3-Chloro-2-oxopropyl acetate	150.56	112-114 @ 16 Torr	1.28[5]
3-Chloro-2-(1-ethoxyethoxy)propyl acetate	224.68	Predicted: >200	Predicted: ~1.1-1.2

Rationale for Predictions

- Boiling Point:** The introduction of a chlorine atom and an ethoxyethoxy group significantly increases the molecular weight and polarity compared to propyl acetate. The boiling point is therefore expected to be substantially higher. Given that ethoxy propyl acetate boils around 153-160°C[4], and considering the higher molecular weight of our target compound, a boiling point well above 200°C at atmospheric pressure is a reasonable estimation.
- Density:** Halogenated organic compounds are typically denser than their non-halogenated counterparts. 3-Chloropropyl acetate has a density of 1.111 g/mL. It is plausible that **3-Chloro-2-(1-ethoxyethoxy)propyl acetate** will have a similar or slightly higher density, likely in the range of 1.1 to 1.2 g/cm³.

- Solubility: Based on its structure and predicted LogP value, **3-Chloro-2-(1-ethoxyethoxy)propyl acetate** is expected to be miscible with a wide range of common organic solvents such as alcohols, ethers, ketones, and esters. Its solubility in water is likely to be low.

Spectroscopic Data (Predicted)

While experimental spectra are not publicly available, an understanding of the expected spectroscopic signatures is crucial for reaction monitoring and quality control.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to be complex due to the presence of multiple chiral centers (in the propyl chain and the acetal group), which would lead to diastereomers and potentially complex splitting patterns. Key expected signals include:

- A singlet for the acetate methyl protons (~2.0-2.2 ppm).
- Multiplets for the propyl chain protons.
- Signals for the ethoxy group (a quartet and a triplet).
- A quartet for the methine proton of the acetal.
- A doublet for the methyl group of the acetal.

¹³C NMR Spectroscopy

The carbon NMR spectrum should show nine distinct signals corresponding to each carbon atom in the molecule. Key expected chemical shifts include:

- A signal for the carbonyl carbon of the acetate group (~170 ppm).
- Signals for the carbons bonded to oxygen in the 60-80 ppm range.
- A signal for the carbon bonded to chlorine (~40-50 ppm).
- Signals for the aliphatic carbons at higher field.

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by characteristic absorptions of the functional groups:

- A strong C=O stretch from the ester at $\sim 1740\text{--}1750\text{ cm}^{-1}$.
- C-O stretching bands in the $1000\text{--}1300\text{ cm}^{-1}$ region.
- C-Cl stretching, which may be observed in the fingerprint region.

Mass Spectrometry

In mass spectrometry (electron ionization), the molecular ion peak may be weak or absent. Characteristic fragmentation patterns would likely involve the loss of the acetate group, the ethoxy group, and cleavage of the propyl chain. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) would be a key diagnostic feature for fragments containing the chlorine atom.

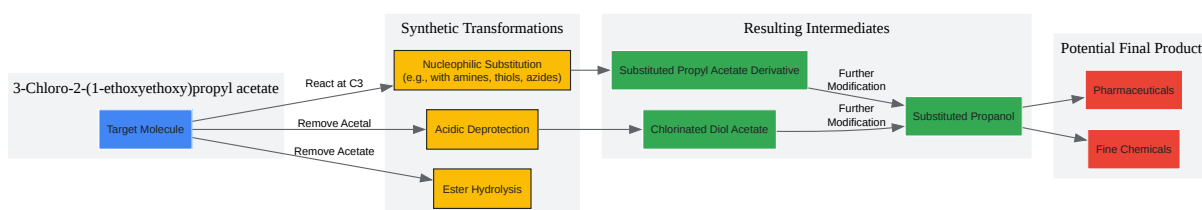
Safety and Handling

While a specific Safety Data Sheet (SDS) is not widely available, some hazard information can be gleaned from supplier data and analogous compounds.

- GHS Hazard Statements: At least one supplier indicates H302: Harmful if swallowed[1].
- Precautionary Statements: P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P330 (Rinse mouth), P501 (Dispose of contents/container in accordance with local/regional/national/international regulations)[1].
- General Precautions: As with any chlorinated organic compound, it should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation, ingestion, and contact with skin and eyes.

Potential Applications in Drug Development and Synthesis

The molecular architecture of **3-Chloro-2-(1-ethoxyethoxy)propyl acetate** suggests its primary utility as a synthetic intermediate.



[Click to download full resolution via product page](#)

Caption: Potential synthetic pathways utilizing **3-Chloro-2-(1-ethoxyethoxy)propyl acetate**.

The presence of the chlorine atom at the C3 position makes it a good electrophile for nucleophilic substitution reactions. The acetal protecting group at C2 allows for selective reactions at other parts of the molecule. After the desired modifications, the protecting group can be easily removed under mild acidic conditions to reveal the diol functionality, which can be further functionalized. This strategic protection and activation make it a valuable precursor for chiral building blocks in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).

Conclusion

3-Chloro-2-(1-ethoxyethoxy)propyl acetate is a promising, albeit not extensively characterized, chemical intermediate. This guide has compiled the available structural and computational data, and provided reasoned estimations for its key physical properties based on analogous compounds. For researchers and drug development professionals, this information serves as a foundational resource for safely handling this compound and strategically incorporating it into synthetic workflows. Further experimental validation of the predicted properties is highly encouraged to refine our understanding of this versatile molecule.

References

- Redox. Safety Data Sheet Ethoxy Propyl Acetate (EPA). [[Link](#)]
- PubChem. 3-Chloro-2-tetrahydropyranyloxy-1-propyl acetate. [[Link](#)]
- Wikipedia. Propyl acetate. [[Link](#)]
- ChemBK. 3-chloro-2-oxopropyl acetate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. 85328-35-4|3-Chloro-2-(1-ethoxyethoxy)propyl acetate|BLD Pharm [bldpharm.com]
- 3. Propyl acetate - Wikipedia [en.wikipedia.org]
- 4. redox.com [redox.com]
- 5. chembk.com [chembk.com]
- To cite this document: BenchChem. [3-Chloro-2-(1-ethoxyethoxy)propyl acetate physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1367400/docs#3-chloro-2-1-ethoxyethoxy-propyl-acetate-physical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)